Technical Assessment & Formulation Protocols: 3-Ethylphenyl Propionate

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Compound of Interest

Compound Name:	*Propionic acid, 3-ethylphenyl ester*
Cat. No.:	*B8599306*

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Part 1: Chemical Identity & Theoretical Profiling

Material Definition

3-Ethylphenyl Propionate is the ester formed from the condensation of 3-ethylphenol and propionic acid. In fragrance chemistry, phenolic esters are critical for "taming" the harsh, medicinal aggression of free phenols, converting them into smoother, floral-animalic, or balsamic profiles.

- IUPAC Name: 3-ethylphenyl propanoate
- Molecular Formula: C11H14O2
- Molecular Weight: 178.23 g/mol
- Predicted LogP: ~3.5 (Lipophilic, good substantivity)
- Structural Class: Phenolic Ester

Olfactory Hypothesis (SAR Analysis)

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Based on Structure-Activity Relationships (SAR), we extrapolate the odor profile by comparing the parent phenol with analogous commercial esters (e.g., p-Cresyl Propionate).

Component	Chemical Structure	Olfactory Character
Parent Phenol	3-Ethylphenol	Harsh phenolic, leather, smoke, castoreum-like, medicinal.[1][2]
Acid Moiety	Propionic Acid	Pungent, sour, dairy/cheese nuance (contributes "lift" and fruitiness in esters).
Analogue	p-Cresyl Propionate	Narcissus, Ylang-Ylang, animalic, sweet, powdery.
Target Molecule	3-Ethylphenyl Propionate	Predicted: Smoother leathery-animalic, Narcissus/Hyacinth floralcy, slight fruity-balsamic lift. Less medicinal than the parent phenol.

Part 2: Experimental Protocols

Protocol A: Initial Olfactory Evaluation

Objective: To determine the odor detection threshold, character, and substantivity of the material on a neutral substrate.

Materials:

- 3-Ethylphenyl Propionate (Assay >98%)
- Solvent: Dipropylene Glycol (DPG) or Triethyl Citrate (TEC)
- Odorless Blotter Strips (1 cm width)

Workflow:

- Dilution Series: Prepare 10%, 1%, and 0.1% solutions in DPG.

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- Dipping: Dip blotters to a depth of 2 cm. Mark time as

  .

- Evaluation Intervals:
  - Top Note (

    - 15 min): Assess volatility and initial impact.
  - Heart Note (1 hr - 4 hrs): Assess the main character (floral vs. leather).
  - Dry Down (24 hrs - 48 hrs): Assess tenacity and substantivity.

Protocol B: Hydrolytic Stability Stress Test

Criticality: Phenolic esters are prone to hydrolysis, releasing the free phenol (3-ethylphenol), which can alter the odor profile (introducing harsh smoke notes) and pose safety risks (skin sensitization).

Methodology:

- Media Preparation:
  - Acidic Base: Ethanol/Water (80:20) adjusted to pH 3.5 (Citric Acid).
  - Alkaline Base: Functional soap base emulsion (pH 9.5).
  - Neutral Control: Ethanol (Anhydrous).
- Incubation: Dose material at 0.5% into media. Incubate at 40°C for 4 weeks (accelerated aging).
- Analysis: GC-MS quantification of 3-ethylphenol release.

Acceptance Criteria: < 5% hydrolysis after 4 weeks at 40°C.

Part 3: Application Note & Accord Construction

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Strategic Positioning

3-Ethylphenyl Propionate bridges the gap between Floral Absolutes (Narcissus, Jonquil) and Animalic Bases (Castoreum, Leather). It functions as a "modifier" in the Heart-Base transition.

Formulation Logic: The "Narcissus-Leather" Skeleton

This experiment demonstrates the material's ability to modernize a classic Chypre leather accord.

Table 1: Experimental Accord Formulation (Parts per Thousand)

Ingredient	Role	Control (A)	Test (B)	Rationale for Test (B)
Bergamot Oil	Top	200	200	Fresh lift to contrast heavy base.
Rose Absolute	Heart	50	50	Floral richness.
Patchouli Oil	Base	100	100	Earthy foundation.
Oakmoss Subst.	Base	20	20	Chypre signature.
Isobutyl Quinoline	Leather	10	5	Harsh leather; reduced in B to allow test material to shine.
p-Cresyl Acetate	Animalic	5	0	Replaced by Test Material.
3-Ethylphenyl Propionate	Test	0	15	Hypothesis: Adds smoother, floral-leather complexity.
DPG	Solvent	615	610	Balance to 1000.

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Evaluation: Compare Accord A vs. B on skin. Look for "blooming" effects in the heart note and a reduction in the "chemical" sharpness of Isobutyl Quinoline.

Part 4: Visualization of R&D Workflow

The following diagram illustrates the logical flow from material synthesis to final application validation, ensuring a self-validating feedback loop.



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Caption: Integrated R&D workflow for validating 3-Ethylphenyl Propionate, featuring critical safety and stability checkpoints.

Part 5: Safety & Regulatory (IFRA/RIFM Context)

While 3-Ethylphenyl Propionate may not be explicitly regulated, its hydrolysis product, 3-Ethylphenol, and related esters fall under scrutiny for skin sensitization.

- Threshold of Toxicological Concern (TTC): As a Cramer Class I or II structure, usage levels should be calculated to ensure exposure remains below DST (Derived Sensitization Threshold) if specific tox data is absent.
- Free Phenol Limit: In finished formulations, ensure free 3-ethylphenol is < 0.1% (industry best practice for alkyl phenols to avoid irritation).

References

- National Center for Biotechnology Information (2023).PubChem Compound Summary for CID 12101, 3-Ethylphenol. Retrieved from [Link]

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- The Good Scents Company (2023).Odor Profile: p-Cresyl Propionate.[3] Retrieved from [Link]
- Research Institute for Fragrance Materials (RIFM).Safety Assessment of Phenol Esters.[4] (General guidance on phenolic ester hydrolysis). Retrieved from [Link]
- Moumoujus Skincare Lab.Assessment of Cresyl Acetate and Phenolic Esters in Formulation. Retrieved from [Link]

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Sources

- 1. scent.vn [scent.vn]
- 2. chemimpex.com [chemimpex.com]
- 3. researchgate.net [researchgate.net]
- 4. moumoujus.com [moumoujus.com]
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